

4-Bromo-3-methoxyaniline: A Technical Guide to Safe Handling and Storage

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Compound of Interest

Compound Name: 4-Bromo-3-methoxyaniline

Cat. No.: B105682

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential precautions and protocols for the safe handling and storage of **4-Bromo-3-methoxyaniline** (CAS No. 19056-40-7). Adherence to these guidelines is critical to mitigate potential risks and ensure a safe laboratory environment. This compound is classified as harmful if swallowed and may cause an allergic skin reaction.^[1]

Hazard Identification and Classification

4-Bromo-3-methoxyaniline is a substituted aniline that presents several health hazards. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.^{[1][2]}
- Skin Sensitization (Category 1): May cause an allergic skin reaction.^[1]
- Skin Irritation (Category 2): Causes skin irritation.^[2]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.^[2]
- Specific target organ toxicity — Single exposure (Category 3), Respiratory system: May cause respiratory irritation.^[2]

Signal Word: Warning^{[1][3]}

Hazard Statements:

- H302: Harmful if swallowed.[1][3]
- H317: May cause an allergic skin reaction.[1][3]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Bromo-3-methoxyaniline** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	19056-40-7	[3]
Molecular Formula	C ₇ H ₈ BrNO	[4][5]
Molecular Weight	202.05 g/mol	[3][5]
Appearance	Solid	[3]
Melting Point	96-100 °C	[3][4]
Boiling Point	272.1 ± 20.0 °C at 760 mmHg	[4]
Flash Point	118.3 ± 21.8 °C	[4]
Density	1.5 ± 0.1 g/cm ³	[4]
Storage Class	11 - Combustible Solids	[3]

Experimental Protocols

Handling Protocol

Due to its hazardous nature, **4-Bromo-3-methoxyaniline** should be handled with strict adherence to safety protocols to minimize exposure.

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)[\[2\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.
[\[1\]](#)[\[3\]](#)
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile rubber) inspected for integrity before each use.[\[1\]](#)[\[3\]](#)
 - Wear a fully buttoned lab coat. For tasks with a higher risk of splashes, a chemical-resistant apron is recommended.
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved N95 dust mask or a higher level of respiratory protection should be used.[\[3\]](#)

Handling Procedures:

- Before handling, thoroughly read and understand the Safety Data Sheet (SDS).
- Wash hands thoroughly with soap and water before and after handling the compound.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Do not eat, drink, or smoke in the work area.[\[1\]](#)[\[2\]](#)
- Use non-sparking tools to prevent ignition.[\[1\]](#)

- Transport the chemical in a sealed, clearly labeled container within secondary containment.

Spill Cleanup Protocol

In the event of a spill, immediate and appropriate action is necessary to prevent the spread of contamination and minimize exposure.

For Small Spills (manageable by trained personnel):

- Evacuate non-essential personnel from the immediate area.
- Don the appropriate PPE as described in the handling protocol.
- Contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth. Do not use combustible materials like paper towels to absorb the initial spill.
- Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Clean the spill area with soap and water, collecting the cleaning materials for disposal as hazardous waste.
- Ventilate the area to disperse any remaining vapors.

For Large Spills:

- Evacuate the area immediately.
- Alert others in the vicinity and contact the institutional safety office or emergency response team.
- Restrict access to the spill area.
- Provide the emergency response team with the Safety Data Sheet for **4-Bromo-3-methoxyaniline**.

Waste Disposal Protocol

Waste containing **4-Bromo-3-methoxyaniline** must be treated as hazardous waste and disposed of in accordance with all local, state, and federal regulations.

- Segregation: Collect all waste materials (including contaminated PPE, absorbent materials, and empty containers) in a designated, sealed, and clearly labeled hazardous waste container. As a halogenated organic compound, it should be segregated with other halogenated organic wastes.
- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**4-Bromo-3-methoxyaniline**".
- Storage: Store the waste container in a designated satellite accumulation area that is secure and away from incompatible materials.
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company. Do not dispose of this chemical down the drain or in the regular trash.

Storage Precautions

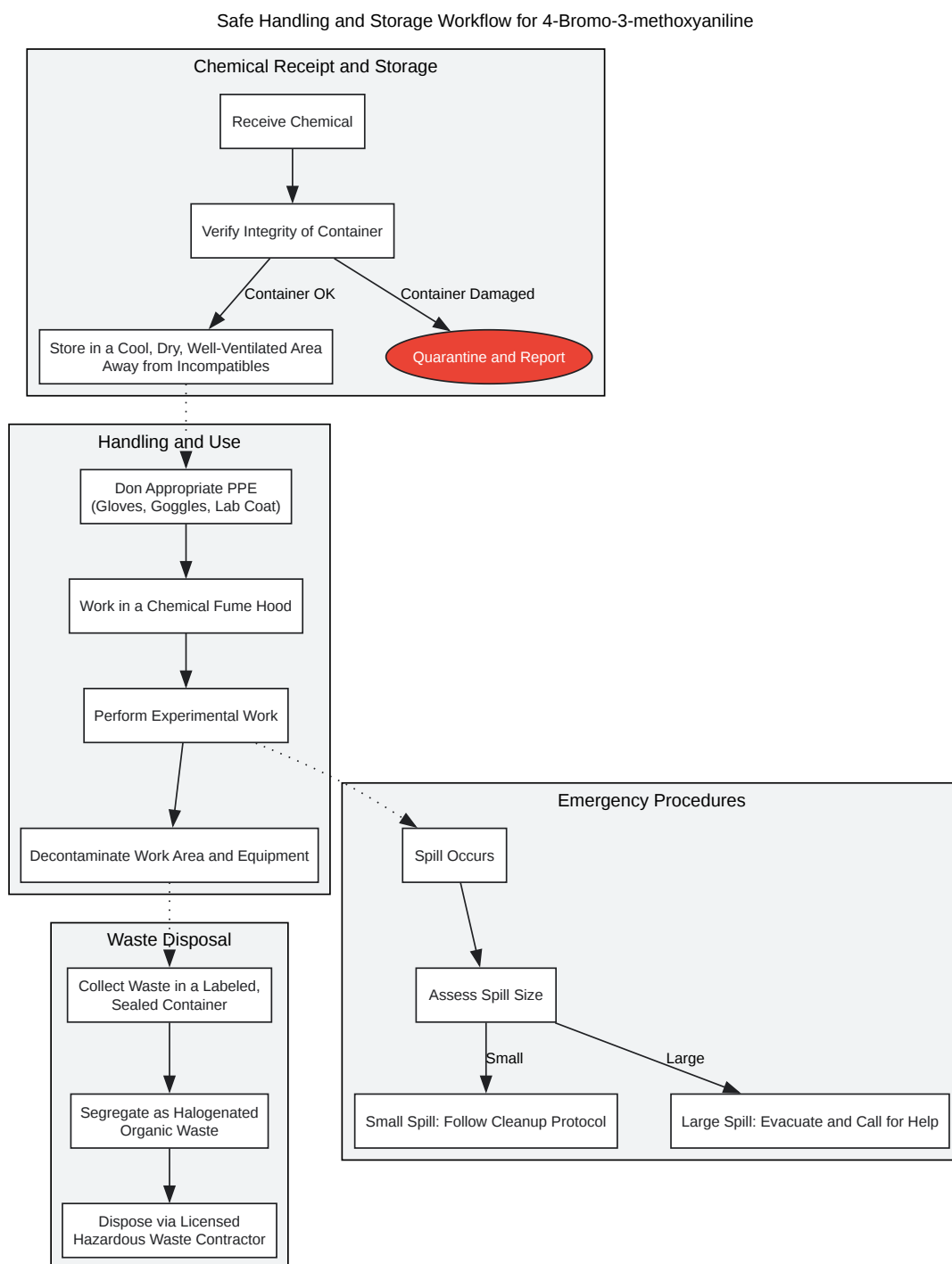
Proper storage of **4-Bromo-3-methoxyaniline** is crucial for maintaining its integrity and preventing hazardous situations.

- Container: Store in a tightly closed, original container.[\[1\]](#)[\[2\]](#)
- Location: Keep in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Incompatible Materials: Store away from strong oxidizing agents and strong acids.[\[2\]](#)
- Light and Atmosphere: Protect from light and store under an inert atmosphere to maintain product quality.[\[2\]](#)
- Temperature: Refrigerated storage is recommended.[\[2\]](#)[\[4\]](#)

Visualizations

Safe Handling and Storage Workflow

The following diagram illustrates the key decision points and procedures for the safe handling and storage of **4-Bromo-3-methoxyaniline**.



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Caption: Workflow for safe handling and storage of **4-Bromo-3-methoxyaniline**.

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